

A Comparative Guide to DB04760 and Other Selective MMP-13 Inhibitors

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Compound of Interest

Compound Name: DB04760
Cat. No.: B15576644

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Matrix metalloproteinase-13 (MMP-13), a key enzyme in the degradation of type II collagen, is a prime therapeutic target for diseases characterized by cartilage destruction, such as osteoarthritis. The development of highly selective MMP-13 inhibitors is crucial to avoid the off-target effects observed with broad-spectrum MMP inhibitors, which have led to clinical trial failures due to issues like musculoskeletal syndrome. This guide provides a comparative analysis of **DB04760**, a potent and selective non-zinc-chelating MMP-13 inhibitor, with other notable MMP-13 inhibitors, supported by available experimental data.

Performance Comparison of MMP-13 Inhibitors

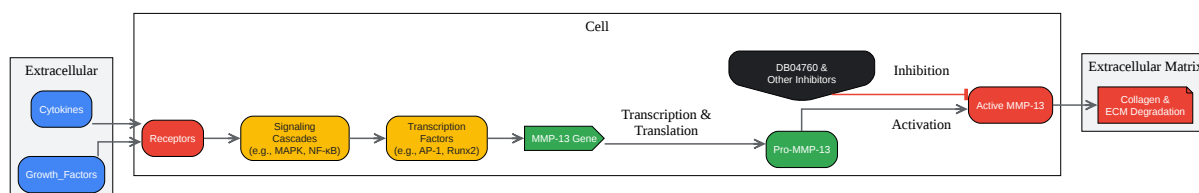
The following table summarizes the in vitro potency (IC₅₀) and selectivity of **DB04760** against other MMP-13 inhibitors. The data has been compiled from various preclinical studies. It is important to note that direct comparisons of IC₅₀ values across different studies should be made with caution due to potential variations in experimental conditions.

Inhibitor	MMP-13 IC50 (nM)	Selectivity over other MMPs	Key Features
DB04760	8[1]	Highly selective, non-zinc-chelating.	Potent inhibitor with potential anticancer and neuroprotective effects.
WAY-170523	17[2][3][4]	>5800-fold vs MMP-1, 56-fold vs MMP-9[2].	Potent and highly selective inhibitor.
CP-544439	0.75	Selective over other MMPs.	Orally active, has been in clinical studies for osteoarthritis.
AZD6605	Potent	Potent, reversible inhibitor of MMP-2, -9, -12, and -13 with excellent selectivity[5].	Optimized for activity, solubility, and DMPK properties.
CL-82198	10,000 (initial)	Selective against MMP-1 and MMP-9.	A lead compound for the development of more potent inhibitors.
MMP-9/MMP-13 Inhibitor I	0.9	>20-fold selectivity for MMP-9/MMP-13 over other MMPs.	Dual inhibitor of MMP-9 and MMP-13.
T-26c	0.00675	>2600-fold selectivity over other related metalloenzymes.	Highly potent and selective chemical probe.
BI-4394	Potent	>1000-fold selective over other MMPs.	Highly selective inhibitor.

Signaling Pathway of MMP-13 and Inhibition

MMP-13 expression and activity are regulated by a complex network of signaling pathways implicated in the pathogenesis of diseases like osteoarthritis and cancer. Pro-inflammatory cytokines and growth factors can trigger intracellular signaling cascades, leading to the

transcription and activation of MMP-13, which in turn degrades the extracellular matrix. Selective MMP-13 inhibitors, such as **DB04760**, intervene in this process by directly binding to the enzyme and blocking its catalytic activity.



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Caption: General signaling pathway leading to MMP-13 activation and its inhibition.

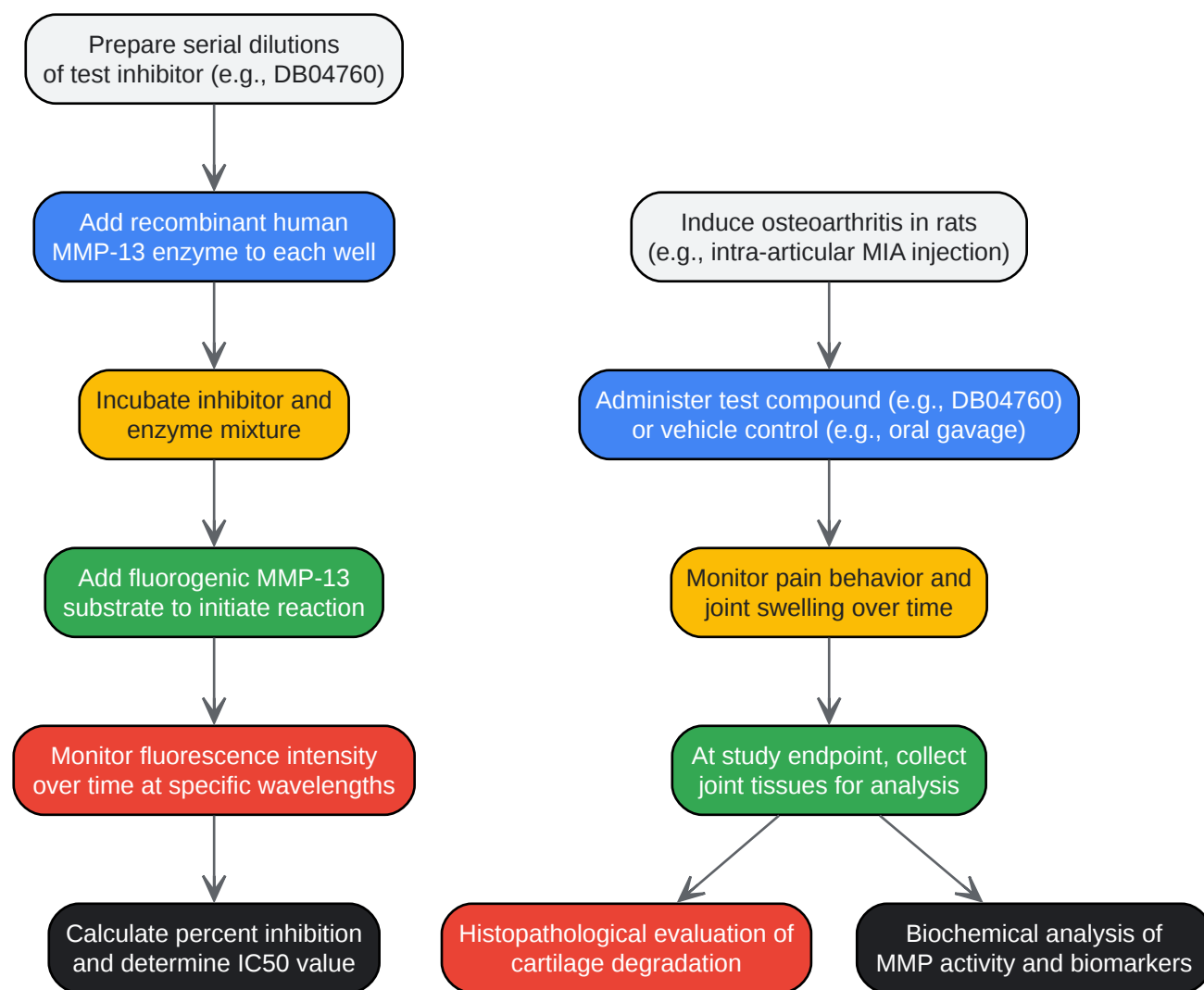
Experimental Methodologies

The following sections detail the typical experimental protocols used to evaluate the performance of MMP-13 inhibitors.

In Vitro MMP-13 Inhibition Assay (Fluorogenic Substrate)

This assay determines the half-maximal inhibitory concentration (IC₅₀) of a compound against MMP-13.

Workflow:



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